

"3-Hydroxy-N,N-dimethylpropanamide" chemical properties and structure

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Compound of Interest

| | |
|----------------|-----------------------------------|
| Compound Name: | 3-Hydroxy-N,N-dimethylpropanamide |
| Cat. No.: | B1268151 |

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An In-depth Technical Guide to 3-Hydroxy-N,N-dimethylpropanamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **3-Hydroxy-N,N-dimethylpropanamide**. The information is curated for professionals in research and development, with a focus on clarity and detailed data presentation.

Core Chemical Properties

3-Hydroxy-N,N-dimethylpropanamide is an organic compound featuring both a hydroxyl and a tertiary amide functional group.^[1] Its chemical characteristics make it a subject of interest in various chemical synthesis applications.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **3-Hydroxy-N,N-dimethylpropanamide**.

| Property | Value | Source |
|-------------------|--|---|
| Molecular Formula | C ₅ H ₁₁ NO ₂ | [1] [2] |
| Molecular Weight | 117.15 g/mol | [1] [2] |
| CAS Number | 29164-29-2 | [1] [3] |
| Melting Point | ~35.85 °C | [1] |
| Boiling Point | ~195.76 °C | [1] |
| Density | ~1.01 g/cm ³ | [1] |
| Water Solubility | > 583,243 mg/L | [1] |
| InChI | InChI=1S/C5H11NO2/c1-6(2)5(8)3-4-7/h7H,3-4H2,1-2H3 | [2] |
| InChI Key | ZEVpzBDCQLTDHD-UHFFFAOYSA-N | [2] |

Chemical Structure

The structure of **3-Hydroxy-N,N-dimethylpropanamide** is characterized by a three-carbon propanamide backbone with a hydroxyl group on the third carbon and two methyl groups attached to the amide nitrogen.

Figure 1: Chemical structure of **3-Hydroxy-N,N-dimethylpropanamide**.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **3-Hydroxy-N,N-dimethylpropanamide** are not readily available in the reviewed literature. However, several synthetic strategies have been described.

Synthesis Methodologies

One common approach is the amidation of a 3-hydroxypropionic acid derivative. This can be achieved through a two-step process involving the initial esterification of 3-hydroxypropionic

acid, followed by ammonolysis with dimethylamine. This method is reported to have yields ranging from 70-85% under ambient conditions.[1]

Another cited method involves the reaction of dimethylamine with propionic acid.[1]

A patented method describes the synthesis of N,N-dimethyl-3-hydroxy-propionamide through the alkylation of N,N-dimethylformamide with ethylene glycol in the presence of a Lewis acid catalyst. This process is reported to have a yield of up to 86.3% and is suggested to be suitable for industrial production due to the low toxicity and wide availability of the starting materials.[4]

It is important to note that while these methods are mentioned, specific details regarding reaction conditions, catalysts, solvents, and purification procedures are not provided in the available resources.

Spectroscopic Data

The availability of spectroscopic data for **3-Hydroxy-N,N-dimethylpropanamide**, including ^{13}C NMR, IR, and mass spectra, has been indicated in several chemical databases. However, the actual spectral data and detailed interpretations were not found in the conducted search.

Signaling Pathways and Biological Activity

There is currently no available information in the scientific literature detailing specific signaling pathways in which **3-Hydroxy-N,N-dimethylpropanamide** is involved. The biological activity of this compound has not been extensively studied. Based on its structural features, which include an amide and a hydroxyl group, it has been speculated that it could potentially be investigated for roles in enzyme inhibition or protein-ligand interactions.[1] However, these are theoretical applications and are not supported by experimental evidence at this time.

Conclusion

3-Hydroxy-N,N-dimethylpropanamide is a small organic molecule with well-defined chemical and physical properties. While general synthetic routes have been outlined, detailed experimental protocols and comprehensive spectroscopic analyses are not widely accessible. Furthermore, its biological role and potential involvement in cellular signaling pathways remain unexplored, presenting an opportunity for future research.

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